

N-Heptanoylglycine-d2: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *N*-Heptanoylglycine-d2

Cat. No.: B12365813

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **N-Heptanoylglycine-d2** and related compounds. A specific Safety Data Sheet (SDS) for **N-Heptanoylglycine-d2** was not found in the available literature. Therefore, the information presented herein is based on data for structurally similar molecules and general best practices for handling deuterated compounds. It is imperative that all laboratory work be conducted with appropriate personal protective equipment and under the supervision of trained personnel.

Introduction

N-Heptanoylglycine-d2 is the deuterated form of N-Heptanoylglycine, an acylglycine that serves as a metabolite in various biological systems. Acylglycines are intermediates in the metabolism of amino acids and fatty acids.[1] Deuterated compounds, such as **N-Heptanoylglycine-d2**, are valuable tools in pharmaceutical research, particularly in studies of drug metabolism and pharmacokinetics (DMPK) due to the deuterium isotope effect, which can slow down metabolic processes.[2] This guide provides a comprehensive overview of the known safety and handling precautions for **N-Heptanoylglycine-d2** to ensure its safe use in a research environment.

Compound Identification and Properties

Property	Value	Source
Chemical Name	N-Heptanoylglycine-d2	MedChemExpress
CAS Number	3008541-77-0	MedChemExpress
Molecular Formula	C9H15D2NO3	MedChemExpress
Molecular Weight	189.25 g/mol	MedChemExpress
Appearance	Solid, White to off-white	MedChemExpress
Purity	≥95.0%	MedChemExpress

Toxicological Data

Specific toxicological data for **N-Heptanoylglycine-d2** is not readily available. However, studies on a related compound, N-acetylglycine (NAGly), provide some insight into the potential toxicological profile of acylglycines. It is important to note that deuteration can alter the pharmacokinetic and toxicological properties of a molecule.[\[3\]](#)

Toxicological Data for N-acetylglycine (NAGly)

Test	Species	Route	Dose	Result	Source
Acute Oral Toxicity	Sprague-Dawley Rats	Oral Gavage	2000 mg/kg of body weight	No mortalities or adverse effects observed.	[4]
Repeated Dose Dietary Exposure (28 days)	Sprague-Dawley Rats	Dietary	Targeted doses of 100, 500, or 1000 mg/kg of body weight/day	No biologically significant or test substance-related differences in body weights, feed consumption, or clinical pathology.	[4]
Genotoxicity (in vitro)	Bacterial tester strains	-	-	No evidence of genotoxicity.	[4]
Genotoxicity (in vivo)	Mice	-	-	No evidence of genotoxicity in bone marrow micronucleus studies.	[4]

No-Observed-Adverse-Effect-Level (NOAEL) for N-acetylglycine[4]

Sex	NOAEL
Male Rats	898.9 mg/kg of body weight/day
Female Rats	989.9 mg/kg of body weight/day

Safe Handling and Storage

The following handling and storage procedures are based on best practices for deuterated compounds and general laboratory safety.

Personal Protective Equipment (PPE)

When handling **N-Heptanoylglycine-d2**, the following personal protective equipment should be worn:

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: Laboratory coat.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.

General Handling Precautions

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust.
- Wash hands thoroughly after handling.
- Keep away from ignition sources.

Storage Conditions

Proper storage is crucial to maintain the integrity and stability of **N-Heptanoylglycine-d2**.

Condition	Powder	In Solvent	Source
-20°C	3 years	1 month	[5]
4°C	2 years	-	[5]
-80°C	-	6 months	[5]

- Store in a tightly sealed container.[6]
- Protect from light.[6]
- Store in a dry and cool place.

Experimental Protocols

Protocol for Preparation of Stock Solutions

This protocol outlines the general steps for preparing a stock solution from a solid deuterated standard.[7]

- **Acclimatization:** Before opening, allow the sealed container of **N-Heptanoylglycine-d2** to equilibrate to room temperature for at least 30 minutes to prevent moisture condensation.
- **Inert Atmosphere:** Whenever possible, perform manipulations in a glove box or under a gentle stream of a dry, inert gas (e.g., nitrogen or argon) to minimize exposure to atmospheric moisture.
- **Weighing:** Carefully open the container and accurately weigh the desired amount of the standard using a calibrated analytical balance.
- **Dissolution:** Quantitatively transfer the weighed solid to a volumetric flask. Add a small amount of a suitable high-purity solvent (e.g., methanol, acetonitrile) and swirl to dissolve.
- **Dilution:** Once dissolved, dilute to the mark with the solvent.
- **Mixing:** Cap the flask securely and mix the solution thoroughly by inversion.

- **Storage:** Transfer the stock solution to a clean, dry, and clearly labeled amber vial with a PTFE-lined cap. Store the solution under the recommended conditions. It is advisable to prepare smaller aliquots for daily use to avoid repeated warming and cooling of the main stock.

Diagrams

Safe Handling Workflow

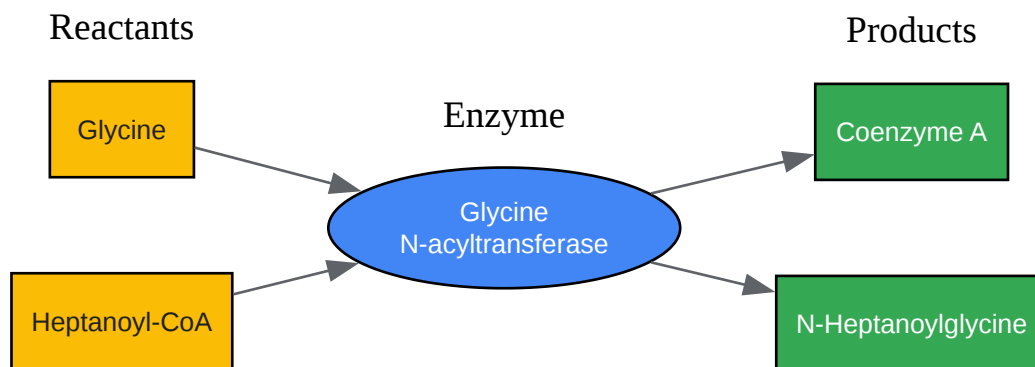


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Caption: Workflow for the safe handling of **N-Heptanoylglycine-d2**.

Metabolic Pathway of N-Heptanoylglycine

N-Heptanoylglycine is formed from Heptanoyl-CoA and glycine, a reaction catalyzed by glycine N-acyltransferase. This is a detoxification pathway that conjugates acyl-CoA species.[8]



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Caption: Biosynthesis of N-Heptanoylglycine.

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